Section 1: Compound Profile & Physicochemical Properties

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*1-benzyl-1H-imidazo[4,5-c]pyridine-2-thiol*	
CAS No.:	*34477-54-8*	
Cat. No.:	*B2881883*	*Get Quote*

Introduction and Identification

2-(2-Aminoethoxy)ethanol, widely known in the industry as Diglycolamine® (DGA®), is a versatile organic compound possessing both a primary amine and a primary alcohol functional group.[1] This bifunctionality makes it a valuable intermediate and building block in a multitude of applications, ranging from industrial gas treatment to the synthesis of complex pharmaceutical linkers.[2][3][4] While its primary Chemical Abstracts Service (CAS) number is 929-06-6, it is essential for researchers to be aware of this specific identifier to ensure accurate information retrieval.[5] The molecule's structure, comprising a flexible ether linkage separating the two reactive moieties, imparts unique solubility and reactivity characteristics that are central to its utility.[6]

Physicochemical Data

The physical and chemical properties of 2-(2-aminoethoxy)ethanol are critical for its handling, application, and the design of synthetic protocols. It is a colorless, viscous liquid with a characteristic mild amine odor.[6][7] Its miscibility with water and various organic solvents is a key advantage in many applications.[6]

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Property	Value	Reference(s)
CAS Number	929-06-6	[5]
Molecular Formula	$C_4H_{11}NO_2$	[5]
Molecular Weight	105.14 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[2][6]
Boiling Point	218-224 °C	[8]
Melting Point	-12 °C	[9]
Density	1.06 g/cm³ at 20 °C	[7]
Flash Point	127 °C	[7]
Water Solubility	Miscible	[6][10]
pH	10.2 - 11.8 (10 g/L in H_2O at 20 °C)	[7]

Section 2: Synthesis Methodologies

The synthesis of 2-(2-aminoethoxy)ethanol can be approached from both large-scale industrial and fine-chemical laboratory perspectives. The choice of method is dictated by the required scale, purity, and economic constraints.

Industrial Scale Synthesis: Catalytic Amination of Diethylene Glycol

The predominant industrial method for producing 2-(2-aminoethoxy)ethanol is the reductive amination of diethylene glycol (DEG) with ammonia.[11] This process is typically carried out continuously at elevated temperatures and pressures in the presence of a heterogeneous catalyst.[12]

The core of this process involves the reaction of DEG with a large molar excess of ammonia over a hydrogenation catalyst.[12] The reaction proceeds via the initial dehydrogenation of the alcohol to an intermediate aldehyde, which then undergoes reductive amination. A significant challenge in this synthesis is managing the selectivity between the desired linear product, 2-(2-

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aminoethoxy)ethanol, and the cyclic byproduct, morpholine.[11] The reaction conditions—particularly catalyst choice, temperature, pressure, and the ammonia-to-DEG ratio—are fine-tuned to maximize the yield of the target compound.[11][12] Catalysts typically consist of metals like cobalt or nickel on supports such as alumina or silica.[11]

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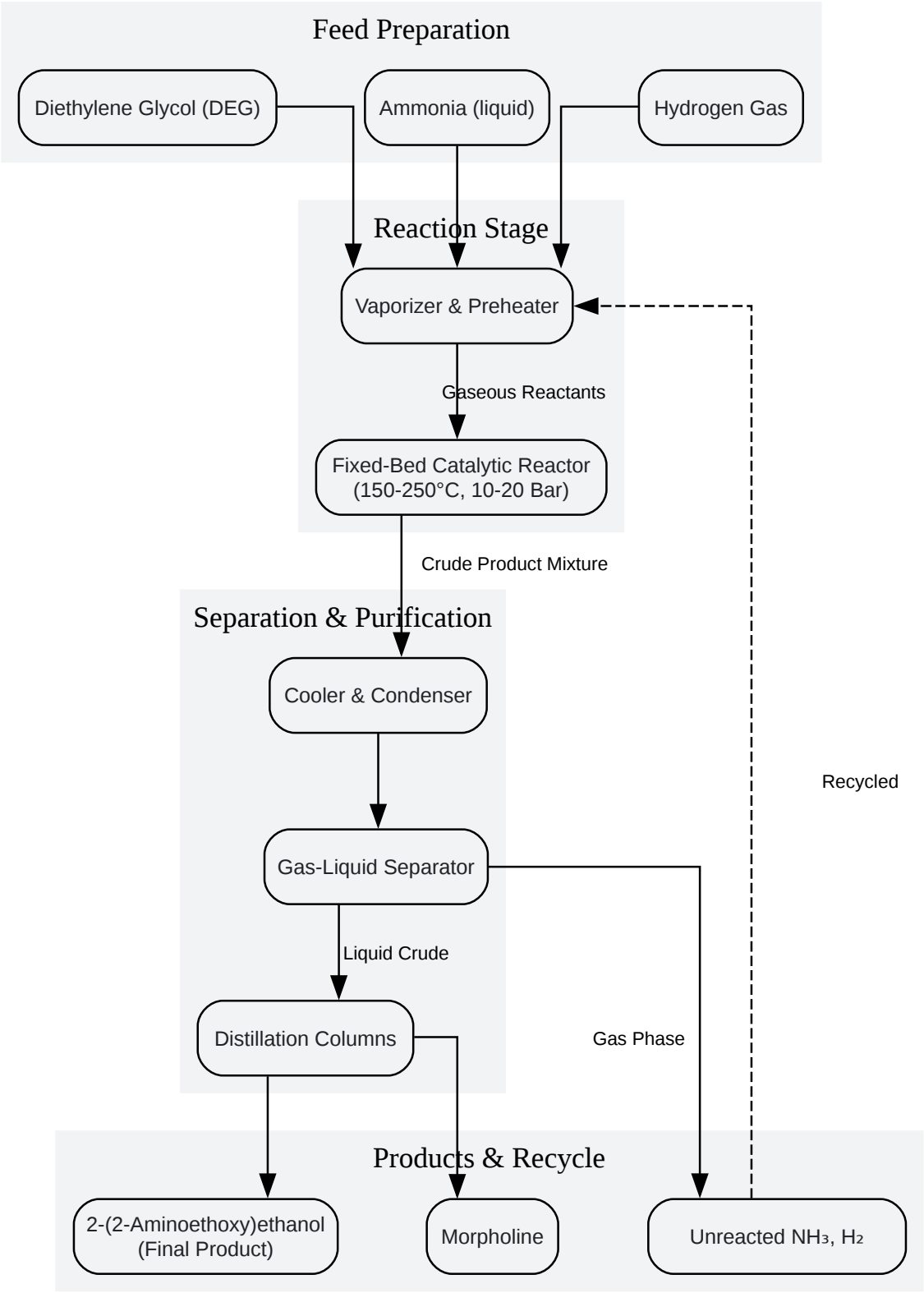

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Industrial synthesis workflow for 2-(2-aminoethoxy)ethanol.

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The following protocol is a representative example derived from patent literature.[11][12]

- Catalyst Activation: A tubular fixed-bed reactor is charged with a catalyst, for example, Cobalt Oxide on Alumina (15 wt% Co). The catalyst is reduced under a flow of hydrogen gas at approximately 200°C.
- Reactant Feed: Diethylene glycol (DEG), liquid ammonia, and hydrogen gas are continuously fed into the reactor in a downflow mode. A high molar ratio of ammonia to DEG (e.g., >20:1) is crucial for favoring the formation of the primary amine over byproducts.[12]
- Reaction Conditions: The reactor is maintained at a temperature of 180-210°C and a pressure of 14-20 Bar.[11][12]
- Product Collection: The effluent from the reactor, containing the product, byproduct (morpholine), unreacted starting materials, and water, is cooled and passed through a gas-liquid separator.
- Purification: The liquid phase is subjected to fractional distillation to separate the unreacted DEG, water, morpholine, and the final high-purity 2-(2-aminoethoxy)ethanol product.

Laboratory Scale Synthesis: A Multi-Step Approach

For research purposes where smaller quantities of high-purity material are required, a multi-step synthesis starting from diethylene glycol offers a reliable alternative to high-pressure amination.[13] This route employs protecting group chemistry to achieve high selectivity.

The strategy involves selectively functionalizing one of the hydroxyl groups of diethylene glycol, converting it into a good leaving group, and then displacing it with a protected amine equivalent (potassium phthalate). The final step is the deprotection of the amine. This approach avoids the formation of morpholine and provides excellent control over the final product's structure.

Laboratory synthesis scheme via phthalimide protection.

This protocol is adapted from a patented synthesis method.[13]

- Tosylation of Diethylene Glycol: Diethylene glycol is reacted with p-toluenesulfonyl chloride (TsCl) in a suitable solvent like pyridine. This step selectively converts one of the primary hydroxyl groups into a tosylate, which is an excellent leaving group.

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- Phthalimide Introduction: The resulting 5-tosyloxy-3-oxapentanol is reacted with potassium phthalate in a polar aprotic solvent such as DMF. The phthalimide anion acts as a protected source of ammonia, displacing the tosylate group via an S_n2 reaction to yield 2-(2-phthalimidoethoxy)ethanol.

- Deprotection: The phthalimide protecting group is removed by reacting the intermediate with hydrazine monohydrate in a solvent like ethanol. This is a standard Ing-Manske procedure, which precipitates phthalhydrazide and liberates the desired primary amine.

- Purification: The final product, 2-(2-aminoethoxy)ethanol, is purified from the reaction mixture by column chromatography on silica gel to yield a colorless oil.[13]

Section 3: Chemical Reactivity and Key Transformations

Overview of Bifunctional Reactivity

The synthetic utility of 2-(2-aminoethoxy)ethanol stems from the distinct reactivity of its two functional groups. The primary amine is a potent nucleophile and a base, while the primary alcohol is a weaker nucleophile but can be readily functionalized or oxidized. This allows for selective reactions at one site while leaving the other available for subsequent transformations, often requiring the use of protecting groups for complex syntheses.

Reactions at the Primary Amino Group

As a primary amine, 2-(2-aminoethoxy)ethanol readily reacts with acidic gases like carbon dioxide (CO_2) and hydrogen sulfide (H_2S) in reversible, exothermic reactions to form salts.[8] This property is the basis for its major industrial application as a solvent in gas treating processes to "sweeten" natural and refinery gas streams.[1][3][4][6] The reactions are reversible at higher temperatures, allowing the amine to be regenerated and recycled.[14]

The nucleophilic amine reacts with carboxylic acids, acid chlorides, or anhydrides to form stable amide bonds. For instance, reaction with fatty acids produces N-acyl derivatives that function as surfactants, emulsifying agents, and foam stabilizers in personal care and metalworking applications.[6]

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Primary amines undergo nucleophilic addition to aldehydes and ketones to form carbinolamine intermediates, which then dehydrate to form imines (Schiff bases).[15] This reaction is typically catalyzed by mild acid.[16] This transformation is fundamental in organic synthesis for creating C=N bonds.

In multi-step syntheses, particularly in drug discovery and peptide chemistry, the highly reactive amine group must often be temporarily masked with a protecting group. Common protecting groups include tert-butyloxycarbonyl (Boc), 9-fluorenylmethoxycarbonyl (Fmoc), and benzyloxycarbonyl (Z or Cbz).[17] For example, the Boc-protected version, tert-butyl N-[2-(2-hydroxyethoxy)ethyl]carbamate, is a common intermediate.[18] The choice of protecting group is dictated by its stability to subsequent reaction conditions and the specific methods required for its removal.

Reactions at the Primary Hydroxyl Group

After protecting the more nucleophilic amine group, the hydroxyl group can be deprotonated with a strong base (e.g., sodium hydride) to form an alkoxide. This alkoxide can then act as a nucleophile to displace a halide or other leaving group from an alkylating agent, forming an ether. This sequence is demonstrated in the synthesis of AEEA derivatives.[17]

The primary alcohol can be oxidized to the corresponding carboxylic acid. A common method for this transformation, especially after the amine has been protected, is the use of Jones reagent (chromium trioxide in sulfuric acid).[17] This converts the $-CH_2OH$ group into a -COOH group, a key step in synthesizing important linker molecules.

Case Study: A Linker in Drug Development - Synthesis of Fmoc-AEEA

A prime example of leveraging the bifunctionality of 2-(2-aminoethoxy)ethanol is in the synthesis of Fmoc-[2-(2-aminoethoxy)ethoxy]acetic acid (Fmoc-AEEA), a hydrophilic linker used in solid-phase peptide synthesis.[17]

The synthesis showcases a strategic sequence of protection and functionalization:

- N-Protection: The primary amine is first protected, for example, by dibenzylation.[17]

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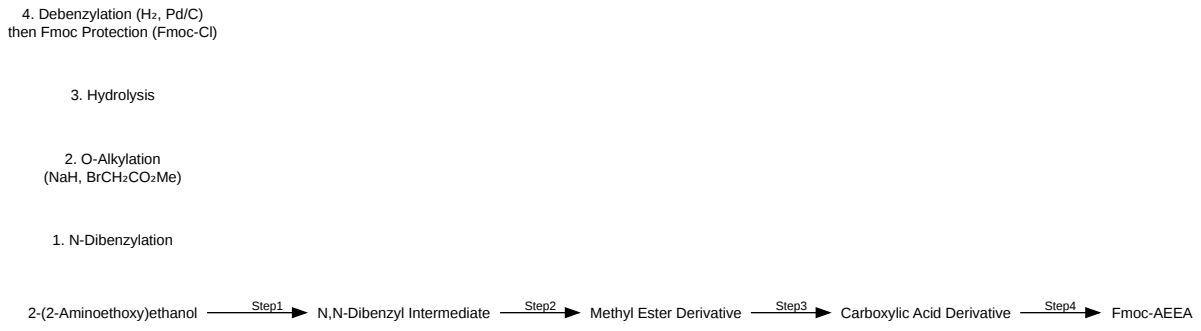
- O-Alkylation: The free hydroxyl group is deprotonated with NaH and alkylated with methyl bromoacetate to introduce the acetic acid moiety as a methyl ester.
- Hydrolysis: The methyl ester is hydrolyzed to the carboxylic acid.
- Deprotection/Reprotection: The benzyl protecting groups on the amine are removed via hydrogenation, and the now-free amine is immediately protected with the Fmoc group using Fmoc-Cl.[17]

This multi-step process transforms a simple starting material into a high-value, sophisticated building block for creating peptide-drug conjugates and other complex biomolecules.



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Synthetic pathway to Fmoc-AEEA linker.

Section 4: Safety and Handling

2-(2-Aminoethoxy)ethanol is a corrosive material that can cause severe skin burns and eye damage.[10][19] Inhalation can irritate the nose, throat, and lungs, with higher exposures potentially leading to pulmonary edema, a medical emergency.[11][19] It is incompatible with strong acids, strong oxidizing agents, isocyanates, and acid halides.[8][9][10] It reacts with

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carbon dioxide from the air.[8] When handling, appropriate personal protective equipment (PPE), including gloves, coveralls, and respiratory protection, must be used in a well-ventilated area.

Section 5: References

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Sources

- 1. CAS 929-06-6: Diglycolamine | CymitQuimica [cymitquimica.com]
- 2. 2-2-aminoethoxy Ethanol | 929-06-06 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 3. products.basf.com [products.basf.com]
- 4. unilongindustry.com [unilongindustry.com]
- 5. 2-(2-Aminoethoxy)ethanol synthesis - chemicalbook [chemicalbook.com]
- 6. atamankimya.com [atamankimya.com]
- 7. univarsolutions.com [univarsolutions.com]
- 8. 2-(2-Aminoethoxy)ethanol | 929-06-6 [chemicalbook.com]
- 9. nj.gov [nj.gov]
- 10. 2-(2-AMINOETHOXY)ETHANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. The synthesis method of 2-(2-Aminoethoxy)ethanol_Chemicalbook [chemicalbook.com]
- 12. US20120202995A1 - Process for the preparation of 2-(2-aminoethoxy) ethanol (2aee) and morpholine with 2aee: morpholine >3 - Google Patents [patents.google.com]

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- 13. US20210040029A1 - Synthesis of 2-(2-aminoethoxy) ethanol - Google Patents [patents.google.com]
- 14. scribd.com [scribd.com]
- 15. jackwestin.com [jackwestin.com]
- 16. uobabylon.edu.iq [uobabylon.edu.iq]
- 17. US7038078B2 - Methods of synthesizing and using derivatives of [2-(2-aminoethoxy)ethoxy] acetic acid - Google Patents [patents.google.com]
- 18. 2-(2-Boc-aminoethoxy)ethanol | C9H19NO4 | CID 5220470 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 19. nj.gov [nj.gov]
- 20. nbinno.com [nbinno.com]
- 21. CN104262173A - Method for synthesizing diglycolamine from diglycol by virtue of low-pressure process - Google Patents [patents.google.com]
- 22. researchgate.net [researchgate.net]
- 23. chem.libretexts.org [chem.libretexts.org]

- To cite this document: BenchChem. [Section 1: Compound Profile & Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2881883#cas-number-34477-54-8-synthesis-and-reactions]

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